The Structural Elucidation of Pyridinyl MIDA Boronates: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*4-Pyridinylboronic acid MIDA ester*
CAS No.:	*1104636-72-7*
Cat. No.:	*B1511446*

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Introduction: The Pyridinyl Moiety in MIDA Boronate Chemistry and Drug Discovery

The pyridine ring is a ubiquitous scaffold in pharmaceuticals, agrochemicals, and materials science, owing to its unique electronic properties, hydrogen bonding capabilities, and metabolic stability.[1] In the realm of synthetic chemistry, the incorporation of pyridinyl groups often relies on cross-coupling reactions, where boronic acids have traditionally served as key building blocks. However, 2-pyridyl boronic acids are notoriously unstable, prone to rapid protodeboronation, which has historically limited their widespread use and commercial availability.[1][2]

The advent of N-methyliminodiacetic acid (MIDA) boronates has provided a transformative solution to this long-standing challenge.[3] MIDA boronates are air-stable, crystalline solids that are compatible with silica gel chromatography, making them easy to handle, purify, and store.[4][5] The MIDA ligand forms a dative bond from the nitrogen atom to the boron center, creating a tetracoordinate boron species that is significantly more stable than its tricoordinate boronic acid counterpart.[6] This exceptional stability allows for the "slow-release" of the corresponding

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boronic acid in situ under specific basic conditions, enabling efficient cross-coupling reactions with a wide range of partners.[7]

This technical guide provides an in-depth exploration of the structural analysis of pyridinyl MIDA boronates, a critical aspect for understanding their stability, reactivity, and ultimately, their application in drug development and other fields. We will delve into the key analytical techniques used to characterize these molecules, including X-ray crystallography, Nuclear Magnetic Resonance (NMR) spectroscopy, and computational modeling. For each technique, we will not only describe the methodology but also provide insights into the interpretation of the data, drawing connections between molecular structure and chemical behavior.

I. Synthesis of Pyridinyl MIDA Boronates: Accessing the Building Blocks for Structural Analysis

A robust and scalable synthetic route is the prerequisite for any detailed structural investigation. A general and widely adopted method for the synthesis of 2-pyridyl MIDA boronates involves the reaction of the corresponding 2-bromopyridine with a borane source, followed by complexation with MIDA.[1][2]

Experimental Protocol: Synthesis of 2-Pyridyl MIDA Boronate

This protocol outlines a typical synthesis of 2-pyridyl MIDA boronate, which can be adapted for various substituted pyridines.

Materials:

- 2-Bromopyridine
- n-Butyllithium (n-BuLi)
- Triisopropyl borate
- N-methyliminodiacetic acid (MIDA)
- Anhydrous solvents (e.g., THF, DMSO)

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- Standard glassware for anhydrous reactions

Procedure:

- Lithiation: Dissolve 2-bromopyridine in anhydrous THF and cool the solution to -78 °C under an inert atmosphere (e.g., argon or nitrogen).
- Slowly add a solution of n-BuLi in hexanes to the cooled solution. Stir the reaction mixture at -78 °C for 1 hour.
- Borylation: To the resulting solution, add triisopropyl borate dropwise at -78 °C. Allow the reaction to slowly warm to room temperature and stir overnight.
- Quenching and Extraction: Quench the reaction with a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with an organic solvent such as ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- MIDA Complexation: Dissolve the crude boronic ester in anhydrous DMSO. Add N-methyliminodiacetic acid (MIDA) to the solution.
- Heat the reaction mixture to a specified temperature (e.g., 80-100 °C) and stir for several hours until the reaction is complete (monitored by TLC or LC-MS).
- Work-up and Purification: Cool the reaction mixture to room temperature and pour it into water. The product may precipitate out of solution. If not, extract the aqueous layer with an appropriate organic solvent. The crude product can then be purified by silica gel column chromatography to yield the desired pyridinyl MIDA boronate as a crystalline solid.

II. X-ray Crystallography: Unveiling the Three-Dimensional Architecture

Single-crystal X-ray diffraction is the most powerful technique for unambiguously determining the three-dimensional structure of a molecule. It provides precise information on bond lengths, bond angles, and the overall molecular conformation, as well as intermolecular interactions in the solid state. For pyridinyl MIDA boronates, X-ray crystallography has been instrumental in

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confirming the tetracoordinate nature of the boron atom and understanding the steric and electronic effects of the pyridinyl ring.[8][9]

Key Structural Features of Pyridinyl MIDA Boronates from X-ray Crystallography

The crystal structure of a typical 2-pyridyl MIDA boronate reveals several key features:

- Tetracoordinate Boron: The boron atom is situated in a distorted tetrahedral geometry, bonded to the pyridinyl carbon, two oxygen atoms of the MIDA ligand, and the nitrogen atom of the MIDA ligand.
- B-N Dative Bond: The bond between the boron and the MIDA nitrogen is a dative covalent bond, which is crucial for the stability of the molecule.
- Conformational Rigidity: The MIDA ligand adopts a rigid, cage-like structure around the boron atom.[4]
- Intermolecular Interactions: Crystal packing is often influenced by weak intermolecular interactions such as C-H···O hydrogen bonds and π-π stacking of the pyridine rings.

Table 1: Representative Crystallographic Data for a Substituted 2-Pyridyl MIDA Boronate

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Parameter	Value
Crystal System	Monoclinic
Space Group	$P2_1/c$
Unit Cell Dimensions	
a (Å)	10.234
b (Å)	8.987
c (Å)	14.567
β (°)	109.87
Selected Bond Lengths	
B-N (Å)	1.65
B-C (pyridyl) (Å)	1.60
B-O (Å)	1.50 (avg.)
Selected Bond Angles	
N-B-C (°)	105.2
O-B-O (°)	110.5

Note: The data presented here is hypothetical and serves as an illustrative example of the type of information obtained from an X-ray crystal structure analysis.

Experimental Protocol: Single-Crystal X-ray Diffraction

- Crystal Growth: High-quality single crystals are essential for X-ray diffraction analysis. Pyridinyl MIDA boronates, being crystalline solids, can often be recrystallized from a suitable solvent or solvent mixture (e.g., ethyl acetate/hexanes, dichloromethane/pentane) by slow evaporation or vapor diffusion.

- Data Collection: A suitable single crystal is mounted on a goniometer and placed in a stream of cold nitrogen gas (typically 100 K) to minimize thermal vibrations. The crystal is then

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irradiated with a monochromatic X-ray beam, and the diffraction pattern is recorded on a detector.

- Structure Solution and Refinement: The collected diffraction data is processed to determine the unit cell dimensions and space group. The crystal structure is then solved using direct methods or Patterson methods and refined to obtain the final atomic coordinates and anisotropic displacement parameters.

III. NMR Spectroscopy: Probing the Structure in Solution

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for characterizing the structure and dynamics of molecules in solution. For pyridinyl MIDA boronates, ^{1}H, ^{13}C, and ^{11}B NMR are routinely used to confirm the identity and purity of the compounds and to gain insights into their electronic environment.

Characteristic NMR Spectroscopic Features

- ^{1}H NMR: The protons on the MIDA ligand typically appear as a set of diastereotopic methylene protons, often as two distinct doublets, due to the chiral nature of the tetracoordinate boron center. The chemical shifts of the pyridine ring protons are influenced by the electron-withdrawing nature of the boronate group and the presence of any other substituents.

- ^{13}C NMR: The carbon atom of the pyridine ring attached to the boron atom (C-B) is often difficult to observe due to quadrupolar relaxation of the adjacent boron nucleus. The carbonyl carbons of the MIDA ligand typically resonate around 170 ppm.

- ^{11}B NMR: The ^{11}B NMR spectrum shows a single, relatively broad resonance characteristic of a tetracoordinate boron atom, typically in the range of δ 5-15 ppm. This is a key diagnostic feature that distinguishes MIDA boronates from their tricoordinate boronic acid precursors.

Table 2: Representative ^{1}H and ^{13}C NMR Chemical Shifts (ppm) for 2-Pyridyl MIDA Boronate

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Position	^{1}H Chemical Shift (δ)	^{13}C Chemical Shift (δ)
MIDA Ligand		
N-CH_3	~2.5	~48.0
CH_2	~4.3 (d), ~4.1 (d)	~62.5
C=O	-	~170.0
Pyridine Ring		
H-3	~7.8	~128.0
H-4	~7.4	~136.0
H-5	~7.2	~122.0
H-6	~8.6	~150.0
C-2 (C-B)	-	Not observed

Note: Chemical shifts are approximate and can vary depending on the solvent and substituents on the pyridine ring. Data is referenced to a typical deuterated solvent like DMSO-d_6.[10][11]

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the pyridinyl MIDA boronate in a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, CD_3CN) in an NMR tube.
- Data Acquisition: Acquire ^{1}H, ^{13}C, and ^{11}B NMR spectra on a high-field NMR spectrometer. Standard pulse programs are typically sufficient. For ^{13}C NMR, a larger number of scans may be required to obtain a good signal-to-noise ratio, especially for the quaternary carbons.
- Data Processing and Analysis: Process the raw data (Fourier transformation, phasing, and baseline correction) to obtain the final spectra. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

IV. Computational Modeling: A Theoretical Lens on Structure and Properties

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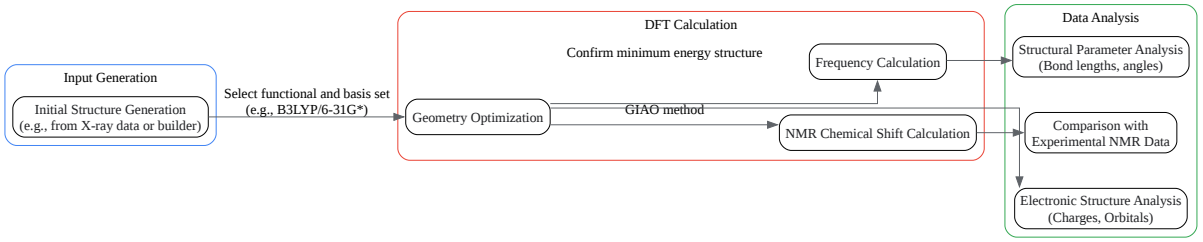
Computational chemistry, particularly Density Functional Theory (DFT), provides a powerful complementary tool for understanding the structural and electronic properties of pyridinyl MIDA boronates. DFT calculations can be used to:

- Predict and rationalize experimentally observed geometries.
- Calculate NMR chemical shifts and compare them with experimental data.
- Analyze the electronic structure, including atomic charges and molecular orbitals.
- Investigate the mechanism and energetics of reactions, such as the hydrolysis of the MIDA boronate.[7]

Workflow for Computational Analysis of a Pyridinyl MIDA Boronate



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Caption: A typical workflow for the computational analysis of a pyridinyl MIDA boronate using DFT.

Key Insights from Computational Studies

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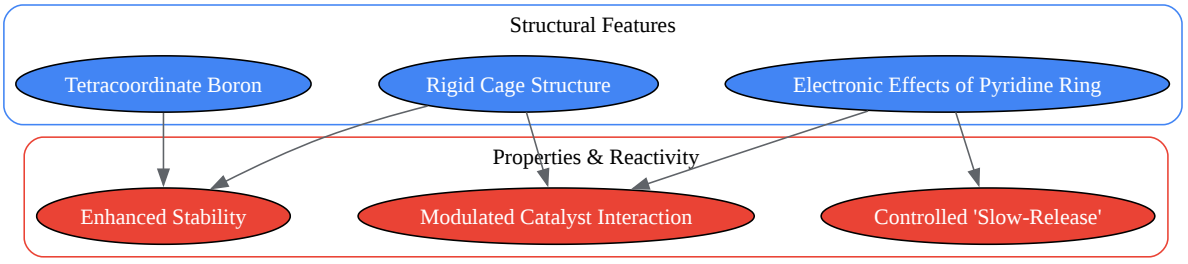
Computational studies have provided valuable insights into the stability of MIDA boronates. For example, analysis of the frontier molecular orbitals can illustrate how the dative B-N bond stabilizes the molecule by delocalizing the electron density. Furthermore, calculations can quantify the energy barrier for the hydrolysis of the MIDA group, providing a theoretical basis for the "slow-release" principle.

V. Structure-Reactivity Relationships: Connecting the Dots

The structural features of pyridinyl MIDA boronates, as elucidated by the techniques described above, have a direct impact on their reactivity and utility in chemical synthesis.

- Stability: The tetracoordinate, cage-like structure is the primary reason for the exceptional stability of these compounds compared to their boronic acid counterparts. This stability allows for their isolation, purification, and long-term storage.
- "Slow-Release" Reactivity: The rate of hydrolysis of the MIDA group, which is essential for the "slow-release" of the active boronic acid in cross-coupling reactions, is influenced by the electronic nature of the pyridine ring. Electron-withdrawing substituents on the pyridine ring can affect the lability of the B-N bond and thus modulate the rate of release.
- Catalyst Interaction: The steric environment around the boron atom, dictated by the MIDA ligand and the pyridinyl group, can influence the interaction with the palladium catalyst during the transmetalation step of the Suzuki-Miyaura cross-coupling reaction.



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Caption: The relationship between the structural features of pyridinyl MIDA boronates and their chemical properties.

Conclusion

The structural analysis of pyridinyl MIDA boronates is a multifaceted endeavor that combines experimental techniques with theoretical calculations. X-ray crystallography provides a definitive picture of the solid-state structure, while NMR spectroscopy offers invaluable information about the molecule's behavior in solution. Computational modeling complements these experimental methods by providing a deeper understanding of the electronic structure and reactivity. A thorough understanding of the structure of these versatile building blocks is paramount for their effective application in drug discovery, enabling the rational design of novel molecules with desired properties and facilitating the development of robust and efficient synthetic methodologies. The continued investigation into the structure and reactivity of pyridinyl MIDA boronates will undoubtedly lead to further innovations in the field of chemical synthesis and beyond.

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